

Spectroscopic and Synthetic Overview of 2-Deoxy-D-arabino-hexose Propylene Dithioacetal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Deoxy-D-arabino-hexose
Propylene Dithioacetal

Cat. No.: B562354

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the available information on **2-Deoxy-D-arabino-hexose Propylene Dithioacetal**, a carbohydrate derivative of interest in synthetic and medicinal chemistry. Due to the limited availability of detailed experimental data in publicly accessible literature, this document focuses on providing a summary of known properties and a generalized experimental approach.

Core Compound Properties

2-Deoxy-D-arabino-hexose Propylene Dithioacetal is chemically identified by the following properties:

Property	Value	Source
CAS Number	91294-63-2	N/A
Molecular Formula	C ₉ H ₁₈ O ₄ S ₂	N/A
Molecular Weight	254.37 g/mol	N/A

Spectroscopic Data

Detailed, experimentally verified spectroscopic data such as ^1H NMR, ^{13}C NMR, and mass spectrometry for **2-Deoxy-D-arabino-hexose Propylene Dithioacetal** are not readily available in the surveyed scientific literature and databases. For research purposes, it is recommended that this data be generated empirically upon synthesis and purification of the compound.

Experimental Protocols

A specific, published experimental protocol for the synthesis of **2-Deoxy-D-arabino-hexose Propylene Dithioacetal** could not be identified in the searched resources. However, a general procedure for the formation of dithioacetals from unprotected sugars can be adapted for this synthesis.

General Synthesis of Sugar Dithioacetals:

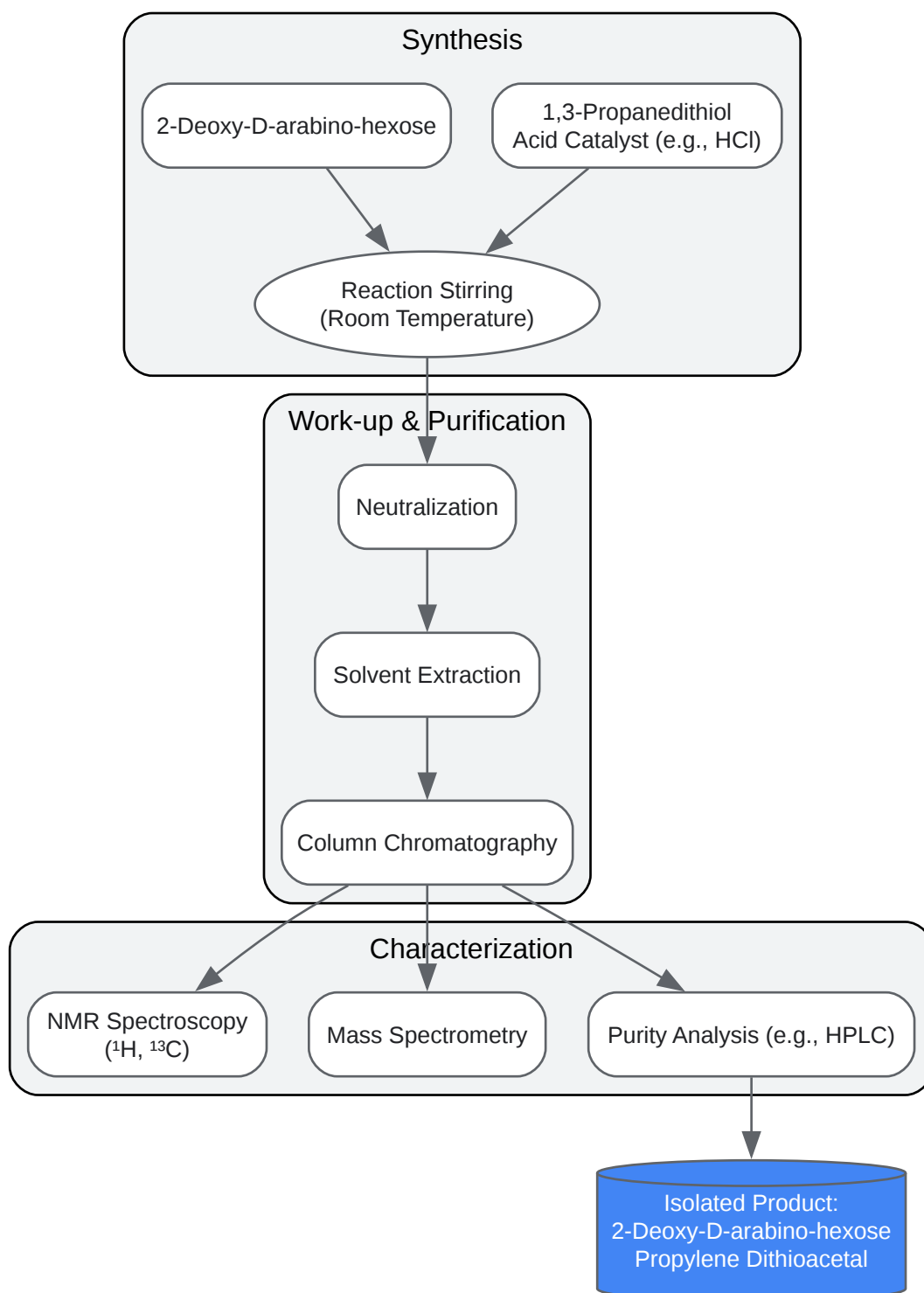
The synthesis of sugar dithioacetals typically involves the reaction of the parent sugar with a thiol in the presence of a strong acid catalyst. For the target compound, 2-deoxy-D-arabino-hexose would be reacted with 1,3-propanedithiol.

Reaction Scheme:

2-Deoxy-D-arabino-hexose + 1,3-Propanedithiol $\xrightarrow{\text{(Acid Catalyst)}}$ **2-Deoxy-D-arabino-hexose Propylene Dithioacetal**

Illustrative Experimental Workflow:

The following diagram outlines a logical workflow for the synthesis, purification, and characterization of the target compound based on standard organic chemistry laboratory practices.



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- To cite this document: BenchChem. [Spectroscopic and Synthetic Overview of 2-Deoxy-D-arabino-hexose Propylene Dithioacetal]. BenchChem, [2025]. [Online PDF]. Available at:

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com